

# Technical Data Sheet: Molecular Weight of 2-(Aminomethyl)-4-bromonaphthalene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Aminomethyl)-4-bromonaphthalene

Cat. No.: B3228087

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed calculation of the molecular weight of the chemical compound **2-(Aminomethyl)-4-bromonaphthalene**. The determination is based on its molecular formula, derived from its chemical structure, and the standard atomic weights of its constituent elements as recognized by the International Union of Pure and Applied Chemistry (IUPAC). All quantitative data is presented in a clear, tabular format for ease of reference.

## Chemical Identity and Formula

**2-(Aminomethyl)-4-bromonaphthalene** is a substituted naphthalene derivative. Its structure consists of a naphthalene ring system substituted with a bromomethyl group at the second position and a bromine atom at the fourth position.

- Naphthalene Core:  $C_{10}H_8$
- Substitution at C4: A bromine (Br) atom replaces a hydrogen (H) atom.
- Substitution at C2: An aminomethyl group ( $-CH_2NH_2$ ) replaces a hydrogen (H) atom.

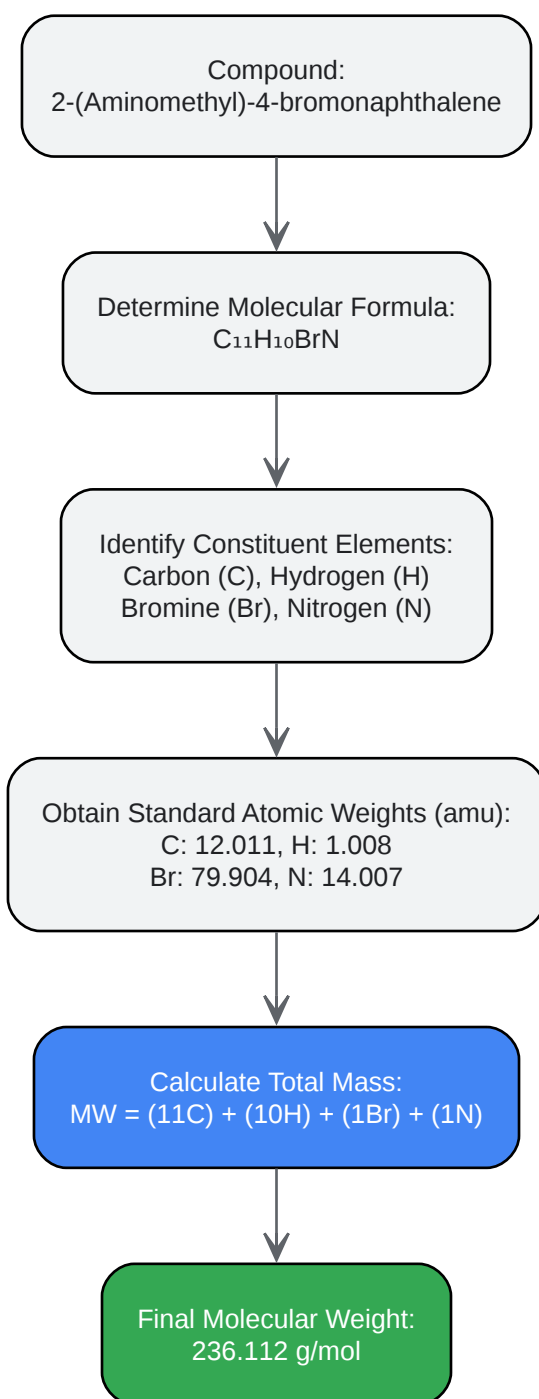
Based on this structure, the molecular formula is determined to be  $C_{11}H_{10}BrN$ .

## Calculation Methodology

The molecular weight (MW) is a fundamental physical property calculated by summing the atomic weights of all atoms present in the molecular formula. The standard atomic weights provided by the Commission on Isotopic Abundances and Atomic Weights (CIAAW) are utilized for this calculation.

The formula for molecular weight calculation is:  $MW = \sum (\text{Number of atoms of element} * \text{Atomic weight of element})$

The logical workflow for this calculation is illustrated in the diagram below.



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Diagram 1: Workflow for Molecular Weight Calculation.

## Quantitative Data Summary

The molecular weight is calculated using the atomic weights of carbon, hydrogen, bromine, and nitrogen. The contribution of each element to the total molecular weight is summarized in the

table below.

Element	Symbol	Atom Count	Standard Atomic Weight ( g/mol )	Total Mass Contribution ( g/mol )
Carbon	C	11	12.011[1][2]	132.121
Hydrogen	H	10	1.008[3][4]	10.080
Bromine	Br	1	79.904[5][6]	79.904
Nitrogen	N	1	14.007[7][8]	14.007
Total	23	236.112		

## Conclusion

Based on the standard atomic weights and the molecular formula  $C_{11}H_{10}BrN$ , the calculated molecular weight of **2-(Aminomethyl)-4-bromonaphthalene** is 236.112 g/mol .

Disclaimer: The molecular weight provided is a calculated, theoretical value. It does not require an experimental protocol for its determination. The standard atomic weights used are subject to revision by IUPAC.

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### Contact

Address: 3281 E Guasti Rd

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